

Application Notes and Protocols: Deschloro Dasatinib in In-Vitro Kinase Assays

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Compound of Interest

Compound Name: Deschloro Dasatinib

Cat. No.: B569063

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Introduction

Deschloro Dasatinib is a close structural analog of Dasatinib, a potent multi-targeted tyrosine kinase inhibitor used in cancer therapy. Dasatinib exerts its effects by inhibiting key kinases involved in cancer cell proliferation and survival, most notably BCR-ABL and SRC family kinases. The chloro-substitution on the phenyl ring of Dasatinib is understood to contribute significantly to its binding affinity and overall potency. **Deschloro Dasatinib**, lacking this substitution, provides a valuable tool for structure-activity relationship (SAR) studies to further elucidate the role of this functional group in kinase inhibition.

These application notes provide a framework for utilizing **Deschloro Dasatinib** in in-vitro kinase assays to determine its inhibitory potential and selectivity profile. The following protocols and data presentation guidelines are intended to assist researchers in designing and executing experiments to characterize this compound and its comparative activity against Dasatinib.

Data Presentation

Quantitative data from in-vitro kinase assays should be organized to facilitate clear comparison between **Deschloro Dasatinib** and its parent compound, Dasatinib. The following table provides an example of how to present IC₅₀ (half-maximal inhibitory concentration) values for a panel of relevant kinases.

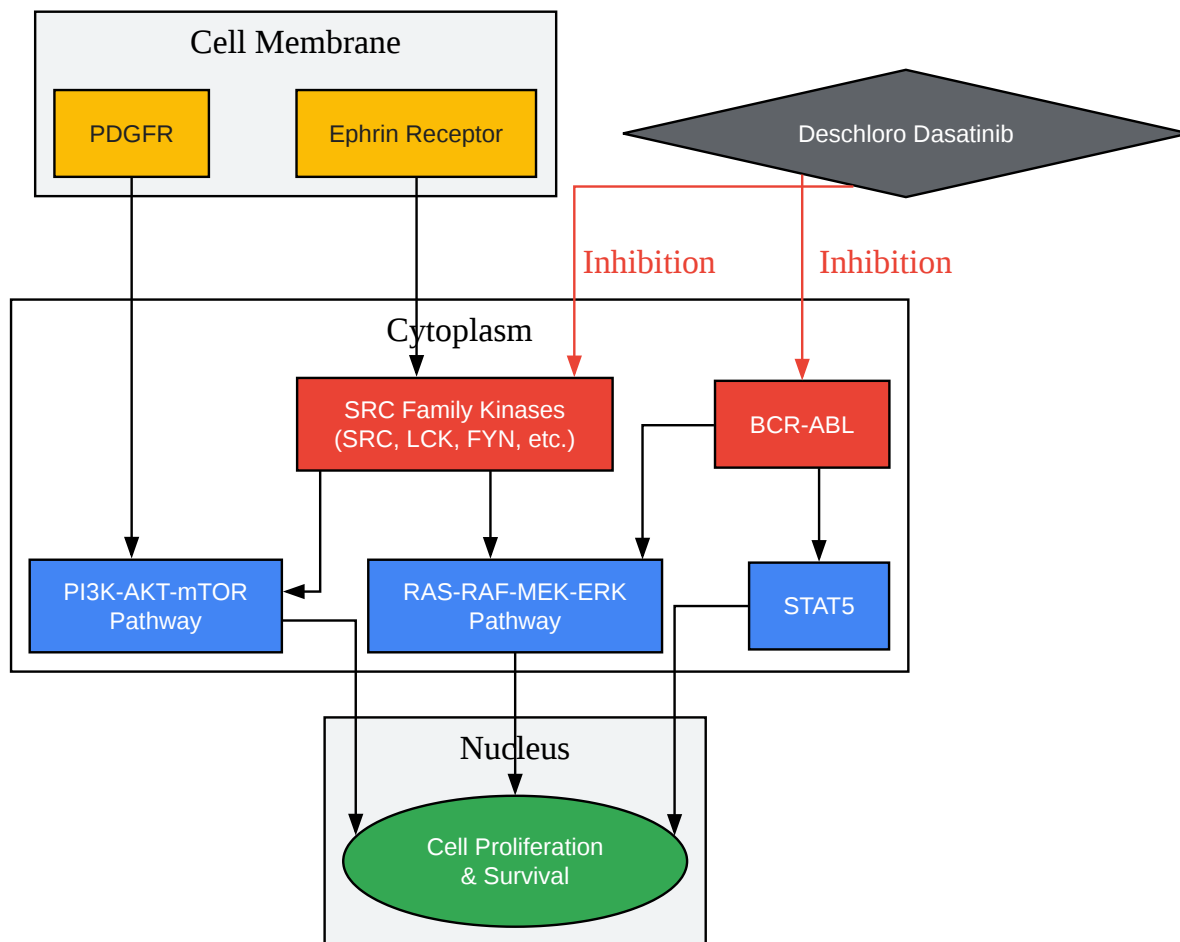
Note: The IC50 values presented in Table 1 for **Deschloro Dasatinib** are hypothetical and for illustrative purposes only. Actual values must be determined experimentally.

Table 1: Comparative Kinase Inhibition Profile of Dasatinib and **Deschloro Dasatinib**

Kinase Target	Dasatinib IC50 (nM)	Deschloro Dasatinib IC50 (nM)
ABL1	<1	Value to be determined
SRC	0.8	Value to be determined
LCK	1.1	Value to be determined
YES1	1.3	Value to be determined
FYN	2.8	Value to be determined
c-KIT	79	Value to be determined
PDGFR β	28	Value to be determined
EPHA2	16	Value to be determined

Signaling Pathway

Dasatinib and its analogs target key signaling pathways involved in cell growth, proliferation, and survival. The primary targets include the BCR-ABL fusion protein, characteristic of chronic myeloid leukemia (CML), and the SRC family of tyrosine kinases. Inhibition of these kinases disrupts downstream signaling cascades.



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Caption: Targeted signaling pathways of **Deschloro Dasatinib**.

Experimental Protocols

The following is a generalized protocol for an in-vitro kinase assay to determine the IC₅₀ value of **Deschloro Dasatinib**. This protocol can be adapted for various kinase targets and detection methods (e.g., radiometric, fluorescence-based).

Protocol: In-Vitro Tyrosine Kinase Inhibition Assay

1. Materials and Reagents:

- Kinase: Purified recombinant human tyrosine kinase (e.g., ABL1, SRC).
- Substrate: Specific peptide substrate for the chosen kinase.
- **Deschloro Dasatinib**: Stock solution in DMSO.
- Dasatinib: Stock solution in DMSO (for comparison).
- ATP: Adenosine triphosphate.
- Kinase Buffer: (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20).
- Assay Plates: 96-well or 384-well plates (e.g., white, low-volume for luminescence assays).
- Detection Reagent: (e.g., ADP-Glo™ Kinase Assay kit, LanthaScreen™ Eu Kinase Binding Assay, or [γ -³²P]ATP for radiometric assays).
- Plate Reader: Capable of detecting the signal from the chosen detection method (e.g., luminometer, fluorescence reader).
- Multichannel Pipettes and/or Liquid Handling System.

2. Experimental Workflow:

The following diagram outlines the key steps in the experimental workflow.

Caption: Experimental workflow for an in-vitro kinase assay.

3. Detailed Procedure:

- Compound Preparation:
 - Prepare a serial dilution of **Deschloro Dasatinib** in DMSO. A typical starting concentration for the highest dose would be in the micromolar range, with 10-point, 3-fold serial dilutions.
 - Prepare a corresponding serial dilution of Dasatinib as a positive control for inhibition.
 - Include a DMSO-only control (vehicle control).

- Assay Plate Preparation:
 - Add a small volume (e.g., 1 μ L) of each compound dilution to the appropriate wells of the assay plate.
- Kinase Reaction:
 - Prepare a master mix of the kinase and its specific substrate in kinase buffer.
 - Add the kinase/substrate mixture to each well of the assay plate containing the compound.
 - Allow for a brief pre-incubation (e.g., 10-15 minutes) at room temperature to allow the inhibitor to bind to the kinase.
- Initiation of Kinase Reaction:
 - Prepare a solution of ATP in kinase buffer. The final ATP concentration should be at or near the K_m for the specific kinase to ensure accurate IC₅₀ determination.
 - Initiate the kinase reaction by adding the ATP solution to all wells.
- Incubation:
 - Incubate the assay plate at room temperature for a predetermined time (e.g., 30-60 minutes). This incubation time should be optimized to ensure the reaction is within the linear range.
- Detection:
 - Stop the kinase reaction and proceed with the detection step according to the manufacturer's protocol for the chosen assay technology (e.g., addition of ADP-Glo™ reagent, LanthaScreen™ antibody).
 - Incubate the plate as required for signal development.
- Data Acquisition:
 - Measure the signal (luminescence, fluorescence, or radioactivity) using a plate reader.

4. Data Analysis:

- Normalization:
 - Normalize the data using the vehicle control (DMSO) as 100% kinase activity and a control with a high concentration of a potent inhibitor (or no enzyme) as 0% activity.
- IC50 Curve Fitting:
 - Plot the normalized kinase activity against the logarithm of the inhibitor concentration.
 - Fit the data to a four-parameter logistic (sigmoidal dose-response) curve to determine the IC50 value. The equation is as follows: $Y = \text{Bottom} + (\text{Top} - \text{Bottom}) / (1 + 10^{((\text{LogIC50} - X) * \text{HillSlope}))}$

Conclusion

The provided application notes and protocols offer a comprehensive guide for researchers to investigate the in-vitro kinase inhibitory activity of **Deschloro Dasatinib**. By systematically determining its IC50 values against a panel of relevant kinases and comparing them to Dasatinib, valuable insights into the structure-activity relationship of this class of inhibitors can be obtained. This information is crucial for the design and development of next-generation kinase inhibitors with improved potency and selectivity.

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